

An In-depth Technical Guide to 3-Oxoisoindoline-5-carbonitrile

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Compound of Interest

Compound Name: 3-Oxoisoindoline-5-carbonitrile

Cat. No.: B172163

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For researchers, scientists, and professionals in drug development, a thorough understanding of novel chemical entities is paramount. This guide provides a detailed overview of **3-Oxoisoindoline-5-carbonitrile**, a heterocyclic compound with significant potential in medicinal chemistry.

Nomenclature

The systematic and unambiguous naming of a chemical compound is crucial for clear communication in research and development.

IUPAC Name: 3-oxo-2,3-dihydro-1H-isoindole-5-carbonitrile

The parent heterocycle is isoindoline, for which the preferred IUPAC name is 2,3-dihydro-1H-isoindole.^[1] The "3-oxo" prefix indicates a carbonyl group at the third position of the isoindoline ring, and "5-carbonitrile" specifies a nitrile group attached to the fifth carbon of the benzene ring.

Synonyms:

- 3-Oxo-5-cyanoisoindoline^[2]
- 3-Oxoisoindoline-5-carbonitrile^{[2][3]}

Physicochemical Properties

A summary of the key quantitative data for **3-Oxoisoindoline-5-carbonitrile** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	1261726-80-0	[3][4]
Molecular Formula	C ₉ H ₆ N ₂ O	[3]
Molecular Weight	158.16 g/mol	[3]
Appearance	White to off-white solid	Inferred from related compounds
Storage	Store at room temperature in a cool, dry place away from heat and direct sunlight. Keep in a tightly sealed container.	[2][3]

Experimental Protocols

The synthesis of **3-Oxoisoindoline-5-carbonitrile** can be achieved through various synthetic routes. Below is a detailed methodology for a key synthetic step.

Synthesis of 3-Oxoisoindoline-5-carbonitrile from 6-Bromoisoindolin-1-one

This protocol describes the cyanation of an aryl bromide to yield the target compound, a common transformation in the synthesis of nitrile-containing molecules.

Materials:

- 6-Bromoisoindolin-1-one (starting material)
- Zinc cyanide (Zn(CN)₂)
- Tetrakis(triphenylphosphine)palladium(0) (Pd(PPh₃)₄)
- Zinc dust (Zn)

- Dimethylformamide (DMF)
- Microwave reactor

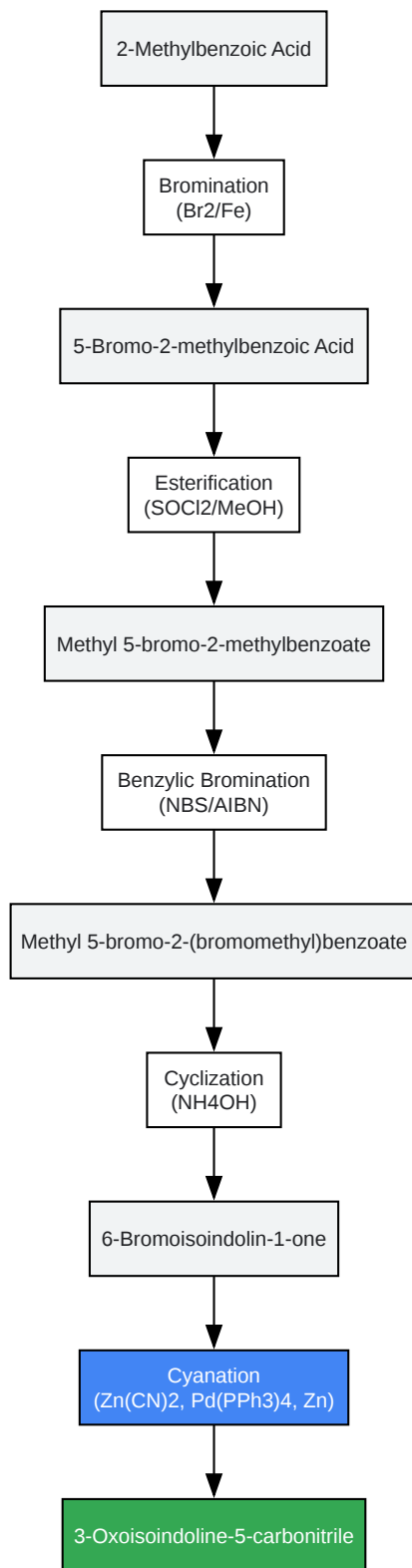
Procedure:

- In a microwave-safe vessel, combine 6-bromoisoindolin-1-one, zinc cyanide, tetrakis(triphenylphosphine)palladium(0), and zinc dust in dimethylformamide.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the reaction mixture with microwaves at a specified temperature and for a predetermined duration to drive the cyanation reaction to completion.
- After the reaction is complete, cool the mixture to room temperature.
- The reaction mixture is then subjected to a standard aqueous work-up and extraction with a suitable organic solvent.
- The organic layers are combined, dried over an anhydrous drying agent (e.g., MgSO_4), and the solvent is removed under reduced pressure.
- The crude product is purified by a suitable method, such as column chromatography, to afford pure **3-Oxoisoindoline-5-carbonitrile**.

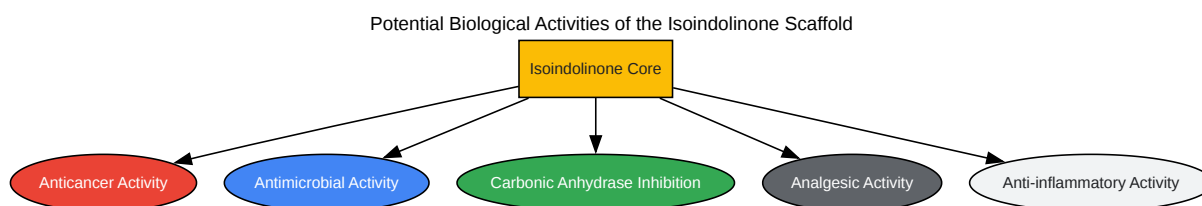
Visualizing Synthesis and Biological Relevance

Diagrams are essential for illustrating complex chemical and biological processes. The following diagrams, created using the DOT language, depict the synthetic workflow and the logical relationships of the biological activities of the broader isoindolinone class of compounds.

Synthesis Workflow for 3-Oxoisoindoline-5-carbonitrile

[Click to download full resolution via product page](#)Caption: Synthetic pathway to **3-Oxoisoindoline-5-carbonitrile**.

The isoindolinone core is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.



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Caption: Biological activities associated with the isoindolinone chemical class.

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